

Application Notes and Protocols: Synthesis of PXL065 from Deuterated Intermediates

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Compound of Interest

Compound Name: 5-(4-(2-(5-Ethylpyridin-2-yl)ethoxy-d4)benzylidene)thiazolidine-2,4-dione

Cat. No.: B15142927

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For Researchers, Scientists, and Drug Development Professionals

Introduction: PXL065, a Deuterium-Stabilized Enantiomer of Pioglitazone

PXL065 is the deuterium-stabilized (R)-enantiomer of pioglitazone, a well-established therapeutic agent for type 2 diabetes. Pioglitazone itself is a racemic mixture, meaning it consists of two enantiomers (R and S forms) that are non-superimposable mirror images of each other and are known to interconvert in vivo. The therapeutic innovation behind PXL065 lies in the strategic replacement of a hydrogen atom with a deuterium atom at the chiral center of the (R)-enantiomer. This substitution significantly slows down the rate of interconversion to the (S)-enantiomer, a process known as deuterium-enabled chiral switching (DECS).

The rationale for this stabilization is rooted in the distinct pharmacological profiles of the two enantiomers. The (S)-enantiomer is a potent agonist of the peroxisome proliferator-activated receptor-gamma (PPAR γ), and its activation is associated with undesirable side effects such as weight gain and edema. In contrast, the (R)-enantiomer, PXL065, exhibits minimal PPAR γ

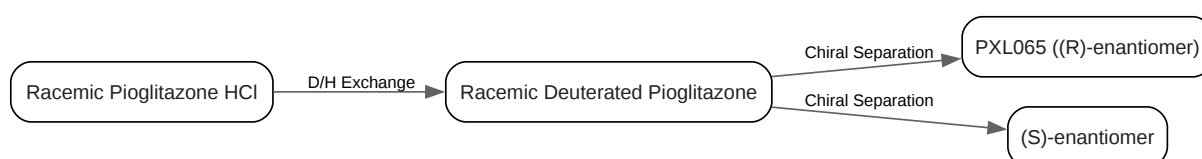
activity while retaining the beneficial non-genomic effects of pioglitazone, including the inhibition of the mitochondrial pyruvate carrier (MPC). This selective pharmacological profile allows PXL065 to deliver the therapeutic benefits of pioglitazone, particularly in the context of nonalcoholic steatohepatitis (NASH), with a potentially improved safety and tolerability profile.

These application notes provide a detailed protocol for the synthesis of PXL065, commencing from commercially available pioglitazone hydrochloride. The synthesis involves a deuterium/hydrogen (D/H) exchange reaction to introduce the deuterium atom, followed by chiral separation to isolate the desired (R)-enantiomer.

Synthesis Overview

The synthesis of PXL065 can be conceptually divided into two key stages:

- **Deuteration of Racemic Pioglitazone:** This step involves the exchange of the proton at the chiral C5 position of the thiazolidinedione ring with a deuterium atom from a deuterium source. This is achieved by leveraging the acidity of the C-H bond adjacent to the two carbonyl groups.
- **Chiral Separation of Deuterated Enantiomers:** Following the deuteration, the resulting racemic mixture of deuterated (R)- and (S)-pioglitazone is separated to isolate the pure (R)-enantiomer, PXL065.



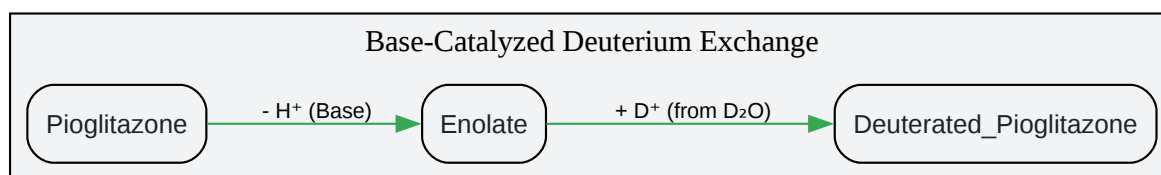
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Caption: Overall workflow for the synthesis of PXL065.

Part 1: Deuteration of Racemic Pioglitazone

Principle and Mechanistic Insight

The hydrogen atom at the C5 position of the thiazolidinedione ring of pioglitazone is acidic due to its position alpha to two carbonyl groups. This acidity allows for its removal by a base to form an enolate intermediate. In the presence of a deuterium source, such as deuterium oxide (D_2O), the enolate can be quenched by a deuteron, resulting in the incorporation of deuterium at the C5 position. This process can also be catalyzed by acid, which promotes the formation of an enol tautomer that can then be deuterated. An excess of the deuterium source is utilized to drive the equilibrium towards the deuterated product.



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Caption: Simplified mechanism of base-catalyzed deuterium exchange.

Experimental Protocol

Materials:

- Pioglitazone Hydrochloride
- Deuterium Oxide (D_2O , 99.9 atom % D)
- Anhydrous Potassium Carbonate (K_2CO_3)
- Methanol- d_4 (CD_3OD , 99.8 atom % D)
- Dichloromethane (DCM)
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Ethyl Acetate
- Hexane

Procedure:

- **Preparation:** To a solution of pioglitazone hydrochloride (1.0 g) in a mixture of D₂O (20 mL) and CD₃OD (10 mL) in a round-bottom flask, add anhydrous potassium carbonate (2.0 g).
- **Reaction:** Stir the reaction mixture at 60 °C under a nitrogen atmosphere for 24 hours. The progress of the deuteration can be monitored by ¹H NMR by observing the disappearance of the signal corresponding to the C5 proton or by LC-MS by monitoring the increase in the mass of the product.
- **Work-up:** After cooling to room temperature, neutralize the reaction mixture with 1 M DCl in D₂O. Extract the aqueous layer with dichloromethane (3 x 50 mL).
- **Purification:** Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel using a gradient of ethyl acetate in hexane to yield the deuterated racemic pioglitazone.

Expected Yield: 85-95%

Characterization of Deuterated Racemic Pioglitazone:

Analytical Technique	Expected Results
¹ H NMR	Disappearance or significant reduction of the proton signal at the C5 position of the thiazolidinedione ring.
Mass Spectrometry	An increase of 1 mass unit in the molecular ion peak compared to non-deuterated pioglitazone.

Part 2: Chiral Separation of Deuterated Enantiomers

Principle of Chiral Chromatography

The separation of the deuterated (R)- and (S)-enantiomers of pioglitazone is achieved using chiral High-Performance Liquid Chromatography (HPLC). This technique utilizes a chiral stationary phase (CSP) that interacts differently with each enantiomer, leading to different

retention times and, thus, their separation. Polysaccharide-based CSPs, such as those derived from cellulose or amylose, are commonly used for the separation of thiazolidinedione enantiomers.

Experimental Protocol

Instrumentation and Columns:

- Preparative HPLC system equipped with a UV detector.
- Chiral Stationary Phase: A cellulose-based column, such as Chiralcel OD-H or Chiralpak IC, is recommended based on literature for pioglitazone enantiomer separation.

Mobile Phase Optimization:

- A typical mobile phase for normal-phase chiral separation of pioglitazone enantiomers consists of a mixture of hexane and a polar modifier like isopropanol or ethanol.
- The exact ratio of the solvents should be optimized to achieve baseline separation of the two enantiomers. A starting point could be a mixture of hexane:isopropanol (70:30, v/v).
- For basic compounds like pioglitazone, the addition of a small amount of an amine modifier (e.g., 0.1% diethylamine) to the mobile phase can improve peak shape and resolution.

Procedure:

- Sample Preparation: Dissolve the deuterated racemic pioglitazone in the mobile phase to a suitable concentration.
- Chromatographic Separation: Inject the sample onto the chiral column and elute with the optimized mobile phase at a constant flow rate. Monitor the elution profile using a UV detector at an appropriate wavelength (e.g., 225 nm).
- Fraction Collection: Collect the fractions corresponding to the two separated enantiomeric peaks. The (R)-enantiomer (PXL065) will be one of the two collected fractions. The elution order of the enantiomers will depend on the specific chiral stationary phase used and should be determined by analyzing a reference standard of a single enantiomer if available, or by subsequent analytical characterization.

- **Post-Separation Processing:** Combine the fractions containing the desired (R)-enantiomer and remove the solvent under reduced pressure to obtain pure PXL065.

Characterization of PXL065:

Analytical Technique	Expected Results
Chiral HPLC	A single peak corresponding to the (R)-enantiomer with high enantiomeric excess (>99%).
^1H NMR	Spectrum consistent with the structure of pioglitazone, but with the absence of the C5 proton signal.
^{13}C NMR	Spectrum consistent with the structure of pioglitazone. The C5 carbon signal may show a characteristic triplet in the proton-decoupled spectrum due to coupling with deuterium.
Mass Spectrometry	Molecular ion peak corresponding to the mass of deuterated pioglitazone.
Polarimetry	Measurement of the specific rotation to confirm the identity of the (R)-enantiomer.

Conclusion

The synthesis of PXL065 from commercially available pioglitazone hydrochloride is a feasible process for a well-equipped organic chemistry laboratory. The key steps are a deuterium/hydrogen exchange reaction followed by preparative chiral HPLC. Careful optimization of the chiral separation is crucial to obtain the desired (R)-enantiomer with high purity. The successful synthesis and purification of PXL065 will enable further research into its unique pharmacological properties and its potential as a therapeutic agent for NASH and other metabolic diseases.

References

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